

1-Ethynylcyclohexene proper disposal procedures

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Compound of Interest

Compound Name: **1-Ethynylcyclohexene**

Cat. No.: **B1205888**

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Proper disposal of **1-Ethynylcyclohexene** is critical for maintaining laboratory safety and ensuring environmental protection. As a flammable liquid that is irritating to the skin, eyes, and respiratory system, it must be managed as hazardous waste in accordance with institutional and regulatory standards. Adherence to a structured disposal protocol is essential for all researchers, scientists, and drug development professionals handling this chemical.

Immediate Safety and Hazard Information

1-Ethynylcyclohexene is classified as a hazardous substance with the following primary risks:

- Flammability: It is a flammable liquid and vapor.[\[1\]](#)[\[2\]](#)[\[3\]](#) Keep away from heat, sparks, open flames, and hot surfaces.[\[4\]](#)[\[5\]](#)
- Irritation: It causes serious eye irritation, skin irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Personal Protective Equipment (PPE): Always wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[\[2\]](#)[\[4\]](#)[\[6\]](#) Work in a well-ventilated area or under a chemical fume hood.

Quantitative Data Summary

The following table summarizes key quantitative properties of **1-Ethynylcyclohexene**, which are essential for its safe handling and storage.

Property	Value
GHS Hazard Class	Flammable Liquid 3, Skin Irritant 2, Eye Irritant 2, STOT SE 3[1][2][3]
Molecular Weight	106.17 g/mol [2]
Density	0.903 g/mL at 25 °C[6][7]
Boiling Point	148-151 °C[6][7]
Flash Point	29 °C (84.2 °F) - closed cup[2][3]
Storage Temperature	2-8°C[2][3]
Water Hazard Class (WGK)	WGK 3[2][3]

Experimental Protocol: Spill Management

In the event of a **1-Ethynylcyclohexene** spill, follow these steps immediately to mitigate risks:

- Evacuate and Ventilate: Immediately evacuate all non-essential personnel from the spill area and ensure the space is well-ventilated to disperse flammable vapors.[4][8]
- Eliminate Ignition Sources: Remove all sources of ignition, such as open flames, sparks, and hot surfaces.[5][8] Use only non-sparking tools and explosion-proof equipment during the cleanup process.[4][5]
- Containment: Prevent the spill from spreading or entering drains by using an inert absorbent material like sand, vermiculite, or a universal binder.[5][8]
- Collection: Carefully collect the absorbed material and place it into a designated, sealable, and properly labeled container for hazardous waste.[4][5]
- Decontamination: Clean the spill area thoroughly with an appropriate solvent and wash with soap and water to remove any residual contamination.
- Disposal: Treat all cleanup materials as hazardous waste and dispose of them according to the procedures outlined below.

Step-by-Step Disposal Procedure

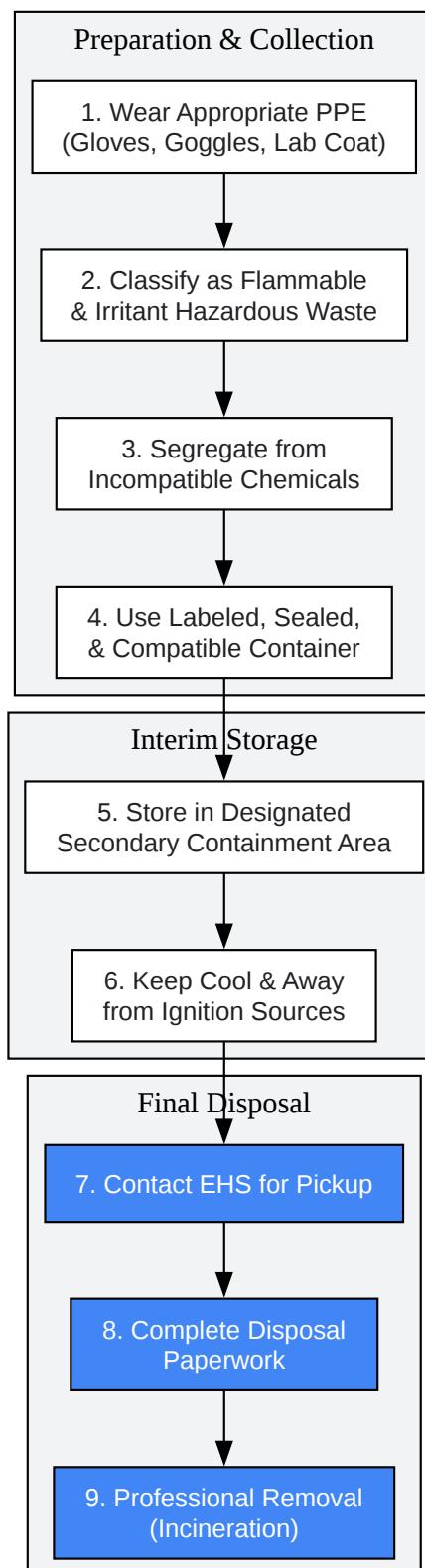
Disposal of **1-Ethynylcyclohexene** waste must be handled through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor. [9][10] Do not dispose of this chemical down the drain or in regular trash.[9][11]

- Waste Classification: Identify and classify **1-Ethynylcyclohexene** waste as a flammable and irritant hazardous waste.
- Segregation: Keep **1-Ethynylcyclohexene** waste streams separate from other chemical wastes, especially incompatibles like strong oxidizing agents, to prevent dangerous reactions.[5][8][10]
- Containerization:
 - Collect liquid waste in a designated, chemically compatible, and leak-proof container with a secure screw-on cap.[10][12]
 - Ensure the container is in good condition and kept closed except when adding waste.[10][12]
 - Store the waste container in a secondary containment tray to prevent the spread of potential leaks.[12]
- Labeling:
 - Immediately affix a "Hazardous Waste" label to the container.[9][10][13]
 - The label must clearly state the full chemical name "**1-Ethynylcyclohexene**" (no abbreviations), the approximate quantity, and the date of accumulation.[9]
 - Mark the appropriate hazard pictograms for "Flammable" and "Irritant".[9]
- Storage:
 - Store the labeled waste container in a designated, cool, and well-ventilated hazardous waste storage area away from ignition sources.[4][12][14]

- Be aware of and comply with your institution's limits on the quantity of waste and the maximum accumulation time (e.g., 90 days).[12]
- Final Disposal:
 - Contact your institution's EHS office to schedule a waste pickup.[9]
 - Complete all required documentation, such as a hazardous waste disposal form, providing accurate information about the waste composition.[9]
 - The final disposal will likely involve high-temperature incineration performed by a licensed hazardous waste facility.[13]

Disposal Workflow Visualization

The following diagram illustrates the logical workflow for the proper and safe disposal of **1-Ethynylcyclohexene**.

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Caption: Logical workflow for the proper disposal of **1-Ethynylcyclohexene**.

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